

Application Note: Comprehensive Analytical Characterization of 1-(Pyridin-4-yl)nonan-1-one

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Compound of Interest

Compound Name: 1-(Pyridin-4-yl)nonan-1-one

CAS No.: 146690-00-8

Cat. No.: B173009

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Abstract: This document provides a comprehensive guide to the analytical characterization of **1-(Pyridin-4-yl)nonan-1-one**, a compound of interest for researchers in medicinal chemistry and materials science. This guide details a multi-faceted analytical workflow encompassing chromatographic and spectroscopic techniques for robust quality control, purity assessment, and definitive structural elucidation. The protocols provided herein are designed to be self-validating and are grounded in established scientific principles, offering both detailed step-by-step instructions and the causal reasoning behind experimental choices.

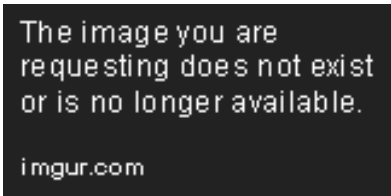
Introduction

1-(Pyridin-4-yl)nonan-1-one is a molecule featuring a polar pyridine headgroup and a nonpolar nine-carbon alkyl chain, classifying it as a long-chain alkyl pyridyl ketone. Such structures are gaining interest as intermediates in the synthesis of novel surfactants, corrosion inhibitors, and as scaffolds for developing new pharmaceutical agents due to the versatile chemical nature of the pyridine ring.^{[1][2]} The presence of both a basic nitrogen atom and a carbonyl group, combined with its significant hydrophobicity, presents unique challenges and opportunities for its analytical characterization.

A thorough understanding of a compound's identity, purity, and physicochemical properties is a non-negotiable prerequisite for its use in any research or development setting. This application note provides a suite of validated starting methods for the comprehensive analysis of **1-(Pyridin-4-yl)nonan-1-one**, ensuring data integrity and reproducibility.

Physicochemical Properties

A summary of the key physicochemical properties of **1-(Pyridin-4-yl)nonan-1-one** is presented below. These properties are fundamental to selecting appropriate analytical solvents, predicting chromatographic behavior, and ensuring proper sample handling.

Property	Value	Source/Method
Chemical Structure	 (Illustrative)	-
Molecular Formula	C ₁₄ H ₂₁ NO	Calculation
Molecular Weight	219.32 g/mol	Calculation
Appearance	Expected to be a solid or oil	General
Solubility	Soluble in methanol, acetonitrile, dichloromethane; sparingly soluble in water	Predicted[3]
Boiling Point	~336.5 °C at 760 mmHg	Predicted
pKa (of pyridinium ion)	~5.0 - 5.5	Predicted

Chromatographic Methods for Purity and Quantification

Chromatographic techniques are essential for separating the target analyte from impurities, starting materials, and by-products, allowing for accurate purity assessment and quantification.

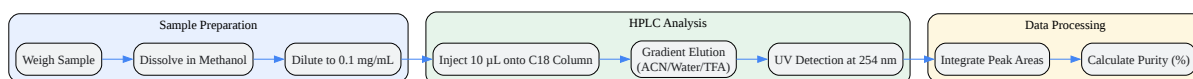
High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

Principle of Method Selection: Reversed-phase HPLC is the method of choice for non-volatile or thermally labile compounds like **1-(Pyridin-4-yl)nonan-1-one**. The long alkyl chain imparts significant hydrophobic character, leading to strong retention on a C18 stationary phase. The pyridine ring contains a chromophore that allows for sensitive detection using a UV detector.^[4] An acidic mobile phase is used to ensure the pyridine nitrogen is protonated, leading to sharper peaks and consistent retention times.

Experimental Protocol: HPLC-UV Analysis

- Sample Preparation:
 - Accurately weigh approximately 10 mg of **1-(Pyridin-4-yl)nonan-1-one** reference standard and sample.
 - Dissolve in 10 mL of methanol to create a 1 mg/mL stock solution.
 - Further dilute with a 50:50 mixture of acetonitrile and water to a final concentration of 0.1 mg/mL.
- Instrumentation and Conditions:
 - Column: C18, 4.6 x 150 mm, 5 µm particle size.
 - Mobile Phase A: 0.1% Trifluoroacetic Acid (TFA) in Water.
 - Mobile Phase B: 0.1% Trifluoroacetic Acid (TFA) in Acetonitrile.
 - Gradient:
 - 0-2 min: 30% B
 - 2-15 min: 30% to 95% B
 - 15-18 min: 95% B

- 18-19 min: 95% to 30% B
- 19-25 min: 30% B (Re-equilibration)
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 μ L.
- Column Temperature: 30 $^{\circ}$ C.
- UV Detection: 254 nm.[4]
- Data Analysis:
 - The purity of the sample is calculated based on the area percent of the main peak relative to the total area of all peaks in the chromatogram.
 - Quantification can be performed by creating a calibration curve using the reference standard at multiple concentrations.



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Caption: HPLC-UV workflow for purity analysis.

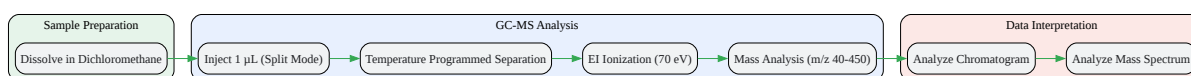
Gas Chromatography-Mass Spectrometry (GC-MS)

Principle of Method Selection: GC-MS is a powerful technique for the analysis of volatile and thermally stable compounds.[5] **1-(Pyridin-4-yl)nonan-1-one**, with a predicted boiling point of ~ 336.5 $^{\circ}$ C, is sufficiently volatile for GC analysis. This method provides excellent separation efficiency and delivers mass spectral data for peak identification and structural confirmation.[6]
[7]

Experimental Protocol: GC-MS Analysis

- Sample Preparation:
 - Prepare a 1 mg/mL solution of the sample in dichloromethane or ethyl acetate.
- Instrumentation and Conditions:
 - GC Column: HP-5ms (or equivalent), 30 m x 0.25 mm, 0.25 μ m film thickness.
 - Carrier Gas: Helium, constant flow rate of 1.2 mL/min.
 - Inlet Temperature: 280 °C.
 - Injection Mode: Split (50:1).
 - Injection Volume: 1 μ L.
 - Oven Temperature Program:
 - Initial: 100 °C, hold for 2 min.
 - Ramp: 15 °C/min to 300 °C.
 - Hold: 5 min at 300 °C.
 - MS Transfer Line Temperature: 290 °C.
 - Ion Source Temperature: 230 °C.
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: m/z 40-450.
- Data Analysis:
 - Identify the peak for **1-(Pyridin-4-yl)nonan-1-one** by its retention time and mass spectrum.

- Confirm the molecular weight from the molecular ion peak (m/z 219.3).
- Analyze the fragmentation pattern to support structural elucidation (see Section 4.2).



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Caption: GC-MS workflow for identification.

Spectroscopic Methods for Structural Elucidation

Spectroscopic methods provide detailed information about the molecular structure, confirming the identity and arrangement of atoms within the molecule.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle: NMR spectroscopy is the most powerful technique for de novo structural elucidation of organic molecules. ^1H NMR provides information on the number, environment, and connectivity of protons, while ^{13}C NMR details the carbon framework.[8]

Protocol: NMR Analysis

- Sample Preparation: Dissolve 5-10 mg of the sample in ~0.7 mL of deuterated chloroform (CDCl_3) or deuterated methanol (CD_3OD).
- Instrumentation: A 400 MHz (or higher) NMR spectrometer.
- Experiments: Acquire ^1H , ^{13}C , and consider 2D experiments like COSY and HSQC for unambiguous assignments.

Expected Spectral Data:

Nucleus	Predicted Chemical Shift (δ , ppm)	Multiplicity	Assignment
^1H	8.6 - 8.8	Doublet	Protons ortho to Pyridine N (H-2, H-6)
^1H	7.6 - 7.8	Doublet	Protons meta to Pyridine N (H-3, H-5)
^1H	~3.0	Triplet	-CH ₂ - adjacent to C=O
^1H	1.6 - 1.8	Multiplet	-CH ₂ - β to C=O
^1H	1.2 - 1.4	Multiplet	-(CH ₂) ₅ - of the alkyl chain
^1H	~0.9	Triplet	Terminal -CH ₃
^{13}C	~200	Singlet	Carbonyl Carbon (C=O)
^{13}C	~150	Singlet	Carbons ortho to Pyridine N (C-2, C-6)
^{13}C	~145	Singlet	Carbon ipso to ketone (C-4)
^{13}C	~121	Singlet	Carbons meta to Pyridine N (C-3, C-5)
^{13}C	30 - 40	Singlet	Alkyl chain carbons
^{13}C	~14	Singlet	Terminal -CH ₃

Mass Spectrometry (MS)

Principle: When analyzed by GC-MS using Electron Ionization (EI), **1-(Pyridin-4-yl)nonan-1-one** will fragment in a predictable manner. The primary fragmentation pathways for ketones are alpha-cleavage and the McLafferty rearrangement.^{[9][10]}

- Molecular Ion ($\text{M}^{+\cdot}$): The parent molecule with one electron removed. Expected at m/z 219.

- **Alpha-Cleavage:** The bond between the carbonyl carbon and the adjacent carbon of the alkyl chain breaks. This is often a dominant fragmentation pathway.
 - Loss of the $C_8H_{17}^{\cdot}$ radical (heptyl radical) will result in a fragment at m/z 106, corresponding to the $[C_5H_4N-C=O]^+$ ion. This is expected to be a major peak.
- **McLafferty Rearrangement:** This rearrangement involves the transfer of a gamma-hydrogen from the alkyl chain to the carbonyl oxygen, followed by cleavage of the alpha-beta bond.^[9] This will result in the loss of a neutral alkene (oct-1-ene, C_8H_{16}) and the formation of a radical cation at m/z 121.

Infrared (IR) Spectroscopy

Principle: IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.^[11]

Protocol: FTIR Analysis

- **Sample Preparation:** Prepare a thin film of the sample on a salt plate (NaCl or KBr) if it is an oil, or prepare a KBr pellet if it is a solid.
- **Data Acquisition:** Collect the spectrum from 4000 to 400 cm^{-1} .

Expected Characteristic Absorption Bands:

Wavenumber (cm^{-1})	Vibration Type	Functional Group Assignment
~3050-3000	C-H Stretch	Aromatic C-H (Pyridine)
2955, 2925, 2855	C-H Stretch	Aliphatic C-H (Alkyl Chain)
~1690	C=O Stretch	Ketone Carbonyl
~1600, ~1560	C=C and C=N Stretch	Pyridine Ring Vibrations
~1410	C-H Bend (Scissoring)	-CH ₂ -

UV-Vis Spectroscopy

Principle: UV-Vis spectroscopy measures the electronic transitions within a molecule. For **1-(Pyridin-4-yl)nonan-1-one**, the absorption is dominated by the $\pi \rightarrow \pi^*$ and $n \rightarrow \pi^*$ transitions of the pyridine ring conjugated with the carbonyl group.^{[12][13]}

Protocol: UV-Vis Analysis

- **Sample Preparation:** Prepare a dilute solution (~10⁻⁵ M) of the sample in methanol or ethanol.
- **Data Acquisition:** Scan the absorbance from 200 to 400 nm using a matched quartz cuvette with the solvent as a blank.

Expected Absorption Maxima (λ_{max}):

- A strong absorption band is expected around 250-260 nm, corresponding to the $\pi \rightarrow \pi^*$ transition of the conjugated system.^[4]
- A weaker $n \rightarrow \pi^*$ transition may be observed at longer wavelengths (>300 nm).

Summary of Key Analytical Data

Technique	Parameter	Expected Result
HPLC	Retention Time	Dependent on the specific method, but expected to be well-retained on a C18 column.
GC-MS	Molecular Ion ($M^{+ \cdot}$)	m/z 219
GC-MS	Key Fragments	m/z 106 (dominant, alpha-cleavage), m/z 121 (McLafferty)
^1H NMR	Diagnostic Peaks (ppm)	δ 8.6-8.8 (d, 2H, Py-H ortho), δ ~3.0 (t, 2H, $-\text{CH}_2\text{CO}-$)
^{13}C NMR	Diagnostic Peaks (ppm)	δ ~200 (C=O), δ ~150 (Py-C ortho)
IR	Key Bands (cm^{-1})	~1690 (C=O), ~1600 (Pyridine Ring), 2925 & 2855 (Aliphatic C-H)
UV-Vis	λ_{max} (nm)	~254 nm in methanol

Conclusion

The analytical methods detailed in this application note provide a robust framework for the comprehensive characterization of **1-(Pyridin-4-yl)nonan-1-one**. The combination of chromatographic separation with detailed spectroscopic analysis ensures unambiguous identification, accurate purity assessment, and structural confirmation. These protocols serve as validated starting points that can be further optimized to meet specific laboratory or regulatory requirements, ultimately ensuring the quality and integrity of the material for its intended application.

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